

In-Depth Technical Guide: Methyl 2-(2-chlorophenyl)-2-oxoacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(2-chlorophenyl)-2-oxoacetate

Cat. No.: B1250044

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(2-chlorophenyl)-2-oxoacetate**, a key chemical intermediate in the synthesis of the antiplatelet drug, clopidogrel. This document details its chemical and physical properties, commercial suppliers, a detailed synthesis protocol, and its crucial role in the development of antithrombotic therapies.

Chemical and Physical Properties

Methyl 2-(2-chlorophenyl)-2-oxoacetate, with the CAS number 34966-49-9, is a crucial organic compound in pharmaceutical synthesis.^[1] Its molecular formula is $C_9H_7ClO_3$, and it has a molecular weight of approximately 198.60 g/mol.^[2] This compound typically presents as a liquid.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	34966-49-9	[1] [2]
Molecular Formula	C ₉ H ₇ ClO ₃	[2]
Molecular Weight	198.60 g/mol	[2]
Physical Form	Liquid	[1]
Flash Point	126.5 ± 21.6 °C	[1]
Purity (Typical)	≥97% - 98%	[1] [3]
Storage Temperature	Room Temperature	[1]

Commercial Suppliers

Methyl 2-(2-chlorophenyl)-2-oxoacetate is available from several commercial chemical suppliers. Researchers and drug development professionals can source this intermediate from the following reputable vendors.

Table 2: Commercial Suppliers

Supplier	Purity	Notes
Sigma-Aldrich	98%	Available under the ChemScene LLC (Preferred Partner) brand. [1]
BLDpharm	-	-
Guidechem	98%	Available from various listed suppliers.
Chemicea Pharma	-	Available via custom synthesis.
VWR	min 97%	- [3]

Synthesis of Methyl 2-(2-chlorophenyl)-2-oxoacetate

The synthesis of **Methyl 2-(2-chlorophenyl)-2-oxoacetate** is a critical step in the production of clopidogrel.^[4] While specific, detailed protocols are often proprietary, a common and effective method is the Friedel-Crafts acylation of chlorobenzene.

Experimental Protocol: Friedel-Crafts Acylation

This protocol describes a plausible method for the synthesis of **Methyl 2-(2-chlorophenyl)-2-oxoacetate** based on the well-established Friedel-Crafts acylation reaction.

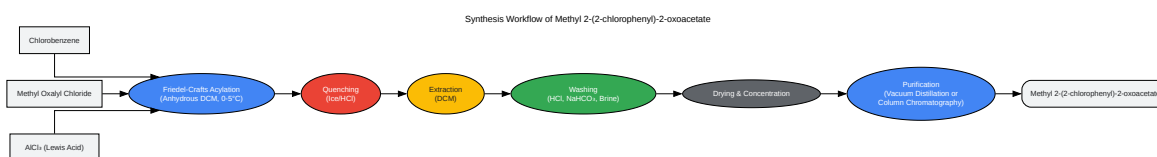
Materials:

- Chlorobenzene
- Methyl oxalyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend anhydrous aluminum chloride in anhydrous dichloromethane. Cool the mixture in an ice bath with stirring.
- **Acyl Chloride Addition:** Slowly add methyl oxalyl chloride to the cooled suspension via an addition funnel. Maintain the temperature below 5°C during the addition.
- **Aromatic Substrate Addition:** After the addition of methyl oxalyl chloride is complete, slowly add chlorobenzene to the reaction mixture, again ensuring the temperature remains below 5°C.
- **Reaction:** Allow the reaction to stir at 0-5°C for several hours, monitoring the progress by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully quench the reaction by slowly pouring the mixture over crushed ice and 1M HCl.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with dichloromethane. Combine the organic layers.
- **Washing:** Wash the combined organic layers with 1M HCl, followed by saturated sodium bicarbonate solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude **Methyl 2-(2-chlorophenyl)-2-oxoacetate** by vacuum distillation or column chromatography on silica gel.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Methyl 2-(2-chlorophenyl)-2-oxoacetate**.

Analytical Data

Comprehensive analytical data is essential for confirming the identity and purity of **Methyl 2-(2-chlorophenyl)-2-oxoacetate**. Below are the expected spectral characteristics.

Table 3: Predicted Analytical Data

Technique	Expected Observations
^1H NMR	Aromatic protons (multiplet, ~ 7.2 - 7.8 ppm), Methyl protons (singlet, ~ 3.9 ppm).
^{13}C NMR	Carbonyl carbons (~ 160 - 190 ppm), Aromatic carbons (~ 125 - 135 ppm), Methyl carbon (~ 53 ppm).
Mass Spec (EI)	Molecular ion peak ($m/z \sim 198/200$ due to $^{35}\text{Cl}/^{37}\text{Cl}$ isotopes). Common fragments would include loss of the methoxy group ($-\text{OCH}_3$, $m/z \sim 31$) and the carbonyl group ($-\text{CO}$, $m/z \sim 28$).
Infrared (IR)	Strong $\text{C}=\text{O}$ stretching vibrations for the ketone and ester (~ 1680 - 1750 cm^{-1}), $\text{C}-\text{O}$ stretching (~ 1000 - 1300 cm^{-1}), and aromatic $\text{C}-\text{H}$ and $\text{C}=\text{C}$ bands. An FTIR spectrum is available on PubChem. [2]

Role in Drug Development: Clopidogrel Synthesis and Mechanism of Action

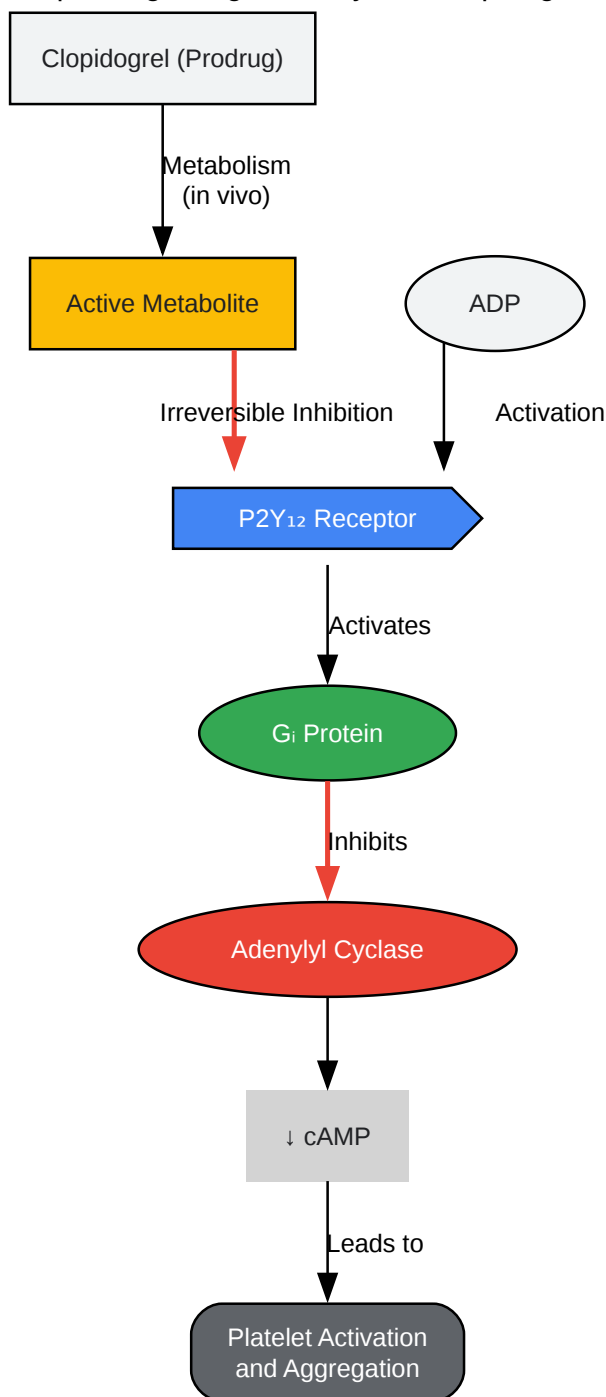
Methyl 2-(2-chlorophenyl)-2-oxoacetate is a pivotal intermediate in the multi-step synthesis of clopidogrel, a prodrug that requires in vivo metabolism to its active form. The active metabolite of clopidogrel is an irreversible inhibitor of the P2Y_{12} subtype of ADP receptor on platelets.

Clopidogrel Synthesis Pathway

The synthesis of clopidogrel from **Methyl 2-(2-chlorophenyl)-2-oxoacetate** involves several key transformations, including reduction of the keto group to a hydroxyl group, followed by esterification and subsequent reaction with 4,5,6,7-tetrahydrothieno[3,2-c]pyridine.

P2Y_{12} Receptor Signaling Pathway

The therapeutic effect of clopidogrel is achieved through the modulation of the P2Y_{12} receptor signaling pathway, which plays a central role in platelet activation and aggregation.

P2Y₁₂ Receptor Signaling Pathway and Clopidogrel Inhibition[Click to download full resolution via product page](#)

Caption: P2Y₁₂ receptor signaling pathway and its inhibition by clopidogrel's active metabolite.

By irreversibly binding to the P2Y₁₂ receptor, the active metabolite of clopidogrel prevents ADP from binding and initiating the signaling cascade that leads to platelet activation and aggregation. This mechanism is fundamental to the antithrombotic effects of clopidogrel in preventing cardiovascular events.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. α -Keto carboxylic acid, ester and amide synthesis by hydroxylation or oxidation [organic-chemistry.org]
- 2. mdpi.com [mdpi.com]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. Central role of the P2Y₁₂ receptor in platelet activation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 2-(2-chlorophenyl)-2-oxoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250044#commercial-suppliers-of-methyl-2-2-chlorophenyl-2-oxoacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com